

Acelarin stability and storage conditions

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Compound of Interest

Compound Name: Acelarin

Cat. No.: B1665416

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Acelarin Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Acelarin**. Below you will find frequently asked questions and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Acelarin** powder?

Acelarin in its solid, powdered form should be stored at -20°C. Following this recommendation should ensure stability for up to three years.^{[1][2][3]}

Q2: How should I store **Acelarin** once it is dissolved in a solvent?

For optimal stability, stock solutions of **Acelarin** should be aliquoted to prevent repeated freeze-thaw cycles.^[1] These aliquots should be stored at -80°C for long-term stability of up to one year, or at -20°C for short-term storage of up to one month.^[1]

Q3: What solvents are recommended for dissolving **Acelarin**?

Acelarin is soluble in Dimethyl Sulfoxide (DMSO).^{[1][2]} For in vivo experiments, a common formulation involves a mixture of DMSO, PEG300, Tween 80, and saline.^[2] It is highly recommended to prepare these working solutions fresh on the day of use.^[4]

Q4: Is **Acelarin** stable in biological systems?

Acelarin is designed as a ProTide, a prodrug form of gemcitabine. This chemical modification protects it from enzymatic breakdown, particularly by deaminases, which contributes to greater stability in biological matrices compared to its parent drug.^{[4][5]}

Storage Condition Summary

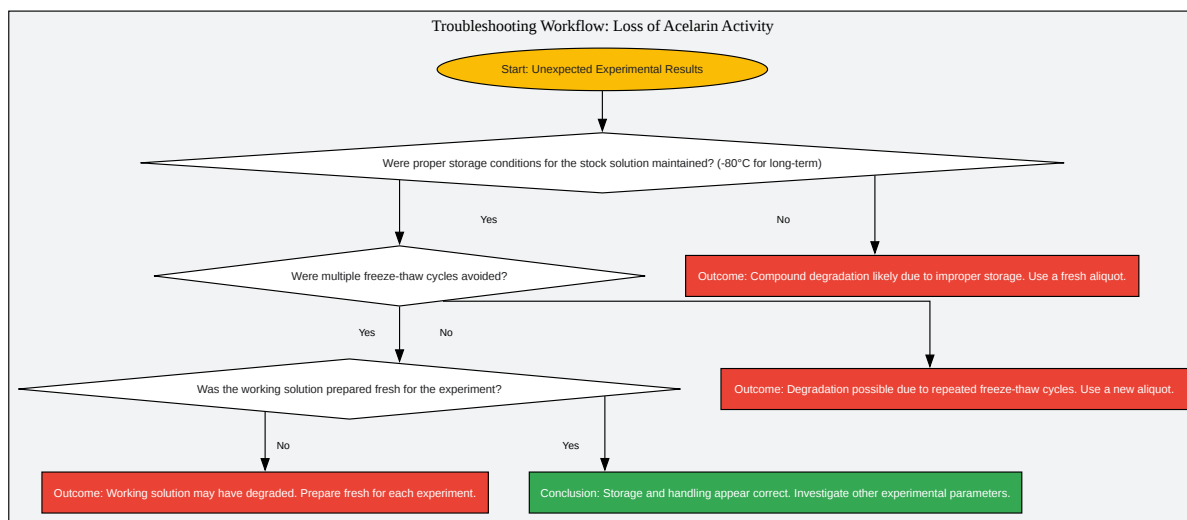
For quick reference, the following table summarizes the recommended storage conditions for **Acelarin**.

Form	Storage Temperature	Duration
Powder	-20°C	3 years ^{[1][2][3]}
In Solvent	-80°C	1 year ^{[1][2]}
-20°C	1 month ^[1]	

Troubleshooting Guide

Issue: I am observing a loss of **Acelarin** activity in my experiments.

Several factors related to storage and handling can contribute to a perceived loss of compound activity. Follow this troubleshooting workflow to identify the potential cause.



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Caption: Troubleshooting workflow for loss of **Acelarin** activity.

Experimental Protocols

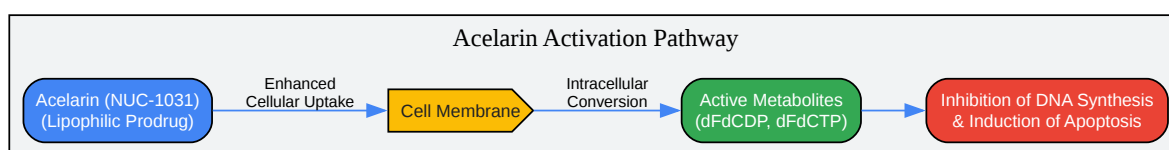
Protocol: Preparation of Acelarin Stock Solution

- Pre-weighing: Allow the **Acelarin** powder vial to equilibrate to room temperature before opening to prevent condensation.

- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Solubilization:** Gently vortex or sonicate the solution to ensure complete dissolution.
- **Aliquoting:** Dispense the stock solution into single-use, low-retention microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Acelarin's Mechanism of Action: A Prodrug Approach

Acelarin is a phosphoramidate prodrug of the anticancer nucleoside analog, gemcitabine. Its design allows for enhanced cellular uptake and intracellular activation, bypassing common resistance mechanisms.



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Caption: **Acelarin's** intracellular activation pathway.

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